

# FIM-1's Place in the Metallo- $\beta$ -Lactamase Family: A Comparative Guide

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## Compound of Interest

Compound Name: *Fim 1*

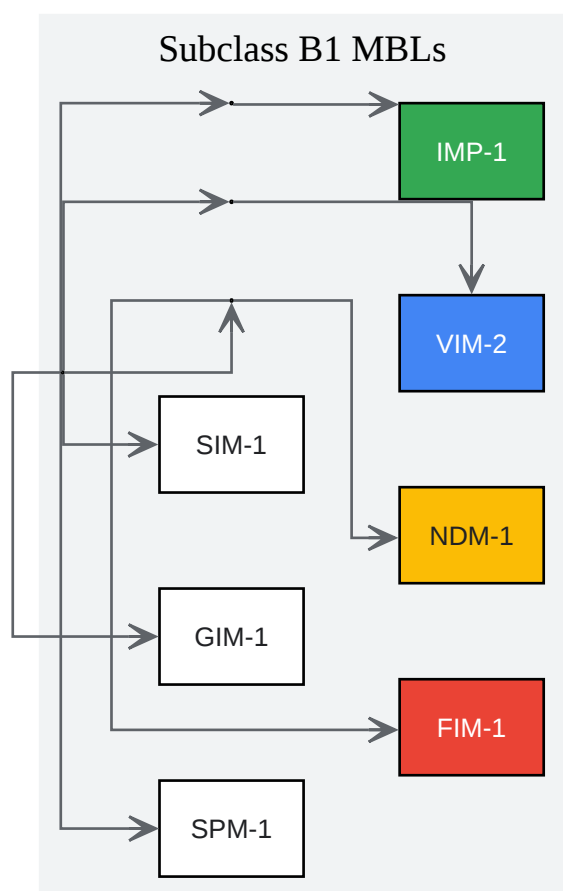
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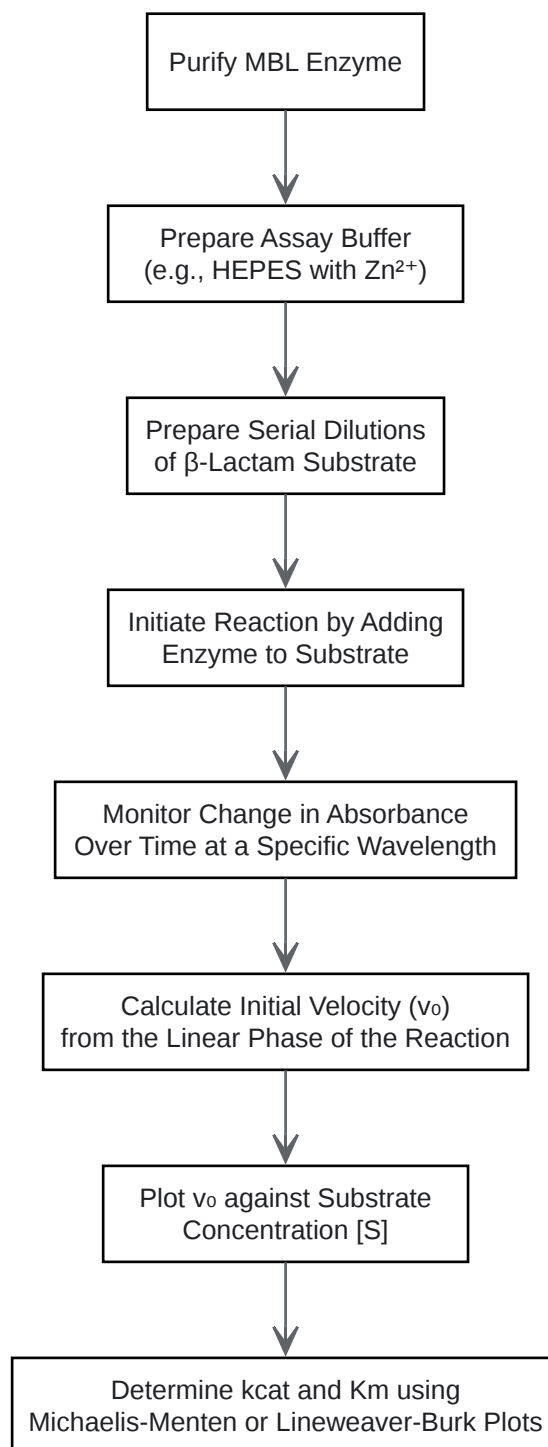
Florence, Italy - In the ongoing battle against antibiotic resistance, the emergence of novel resistance mechanisms poses a significant threat to public health. Among these, metallo- $\beta$ -lactamases (MBLs) are particularly concerning due to their ability to hydrolyze a broad spectrum of  $\beta$ -lactam antibiotics, including the last-resort carbapenems. This guide provides a detailed comparison of the Florence imipenemase (FIM-1), a subclass B1 MBL, with other prominent members of its class, namely New Delhi MBL (NDM-1), Verona integron-encoded MBL (VIM-2), and imipenemase (IMP-1).

## Phylogenetic Relationship: A Close Kinship with NDM-1

Phylogenetic analysis reveals that FIM-1 is a member of the subclass B1 MBLs. Among the well-characterized acquired MBLs, FIM-1 shares the highest amino acid sequence identity with the NDM-type enzymes, at approximately 40%.<sup>[1][2]</sup> This close evolutionary relationship suggests a more recent divergence from a common ancestor compared to other B1 MBLs like VIM and IMP types. The phylogenetic tree below illustrates the positioning of FIM-1 within the B1 MBL family.



### Kinetic Assay Workflow



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## References

- 1. FIM-1, a New Acquired Metallo- $\beta$ -Lactamase from a Pseudomonas aeruginosa Clinical Isolate from Italy - PMC [pmc.ncbi.nlm.nih.gov]
- 2. FIM-1, a new acquired metallo- $\beta$ -lactamase from a Pseudomonas aeruginosa clinical isolate from Italy - PubMed [pubmed.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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